

Application Notes: Ammonium Tetrafluoroborate as a Flame Retardant in Polymers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium tetrafluoroborate

Cat. No.: B080579

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Introduction

Ammonium tetrafluoroborate (NH_4BF_4) is an inorganic salt utilized in various industrial applications, including as a flame retardant for polymeric materials.[1] Its efficacy stems from a multi-faceted mechanism of action that occurs during polymer combustion, involving both gas phase and condensed phase interruptions of the fire cycle. Upon thermal decomposition, **ammonium tetrafluoroborate** releases several active species that dilute flammable gases, absorb heat, and promote the formation of a protective char layer on the polymer surface.[2]

These application notes provide a comprehensive overview of the flame-retardant mechanism of **ammonium tetrafluoroborate**, protocols for the preparation of polymer composites, and standardized testing methodologies for evaluating their flame retardancy and thermal stability. Safety precautions for handling this compound are also detailed.

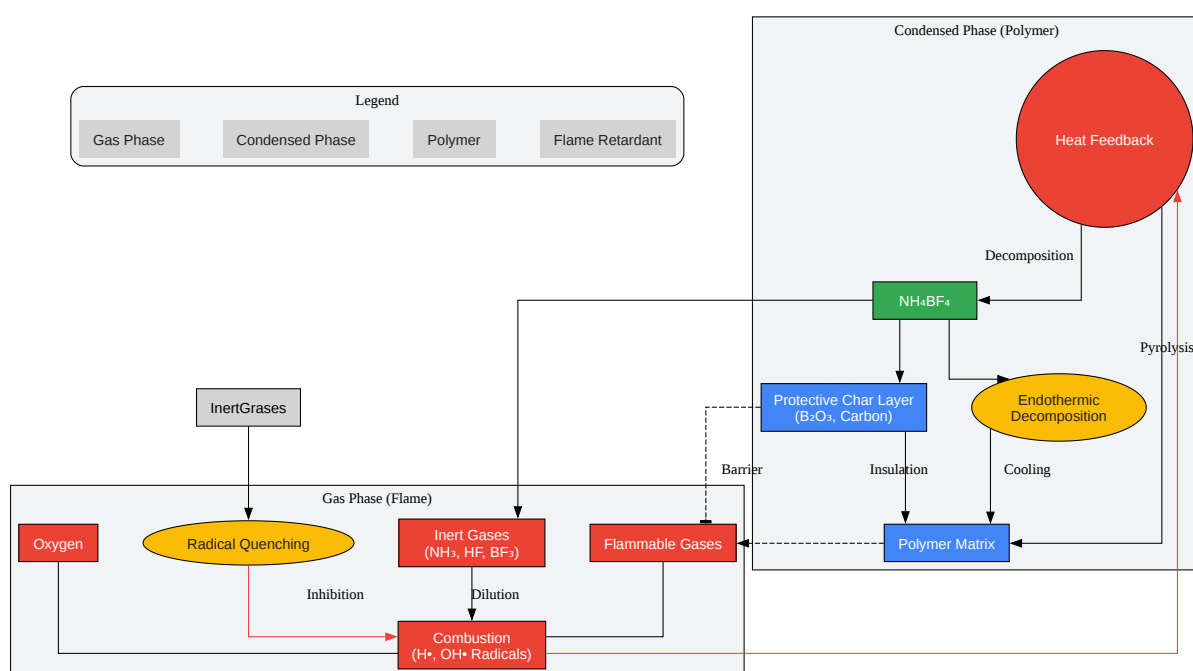
Mechanism of Flame Retardancy

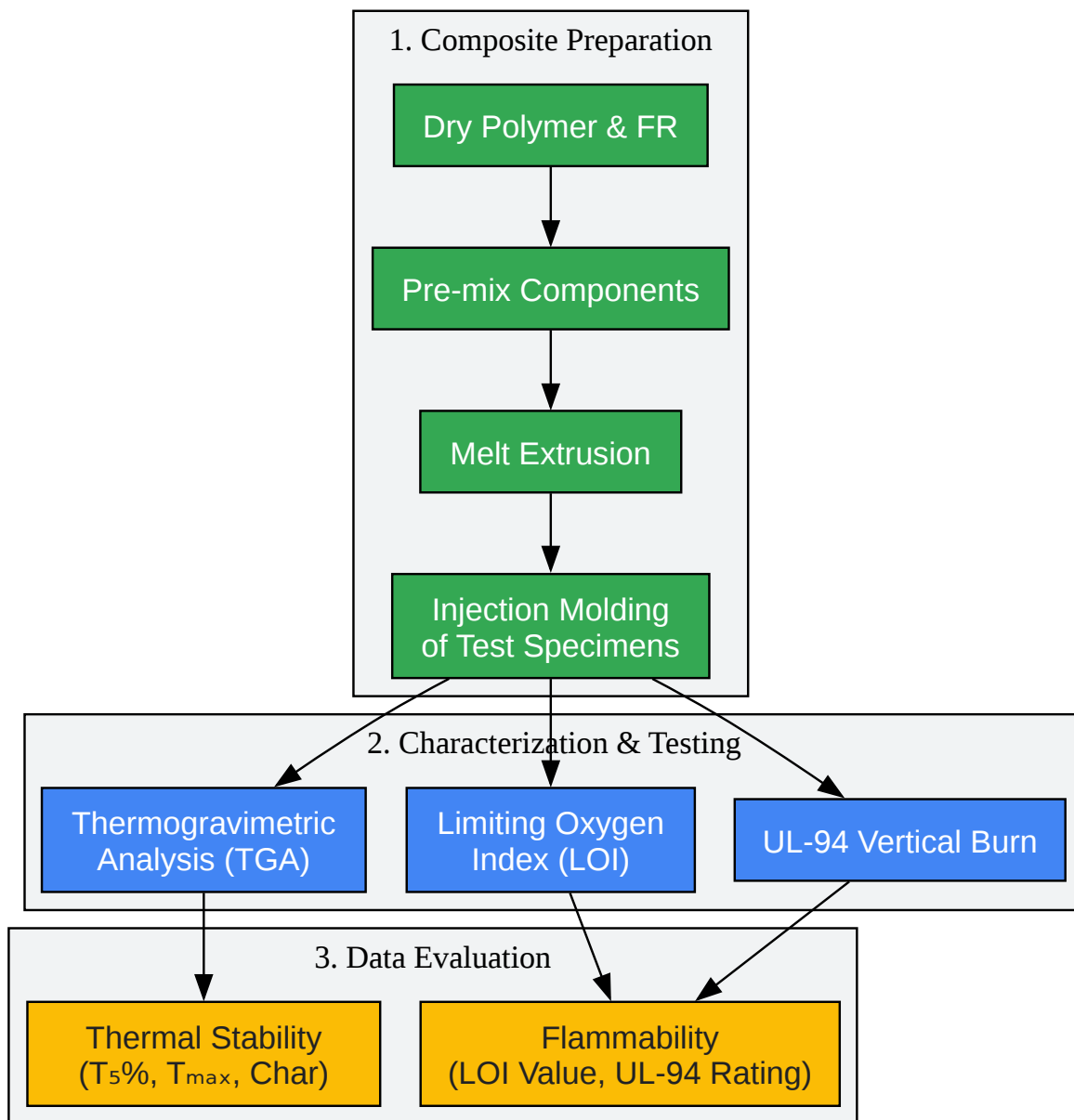
The flame-retardant action of **ammonium tetrafluoroborate** is a result of its thermal decomposition, which begins at approximately 220-230 °C.[3] The decomposition releases non-combustible gases and forms a protective barrier, interfering with the combustion process through several mechanisms:

- **Gas Phase Action (Flame Poisoning & Dilution):** Upon heating, NH_4BF_4 decomposes to release ammonia (NH_3) and boron trifluoride (BF_3), which can further react to produce hydrogen fluoride (HF).[3][4] These non-flammable gases dilute the concentration of oxygen

and flammable volatiles in the gas phase, raising the ignition threshold.[2] The released halogen radicals can also interrupt the high-energy radical chain reactions ($H\bullet$, $OH\bullet$) that propagate the flame.[5]

- Condensed Phase Action (Char Formation & Endothermic Decomposition): In the solid phase, the decomposition process is endothermic, absorbing heat from the polymer and reducing its temperature.[2] Furthermore, the boron compounds can react with the polymer backbone to form a stable, insulating layer of glassy boric oxide (B_2O_3) and char.[2] This char layer acts as a physical barrier, limiting the release of flammable volatiles (fuel) to the gas phase and shielding the underlying polymer from heat.[5]





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- To cite this document: BenchChem. [Application Notes: Ammonium Tetrafluoroborate as a Flame Retardant in Polymers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080579#ammonium-tetrafluoroborate-as-a-flame-retardant-in-polymers]

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